

# Spectroscopic Characterization & Structural Elucidation of 3-Cyclopropyl-4-nitro-1H-indazole

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## Compound of Interest

Compound Name: 3-cyclopropyl-4-nitro-1H-indazole

Cat. No.: B12977790

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## Executive Summary

**3-cyclopropyl-4-nitro-1H-indazole** represents a privileged but sterically congested scaffold, frequently utilized as a pharmacophore in kinase inhibitor development (e.g., JNK, AKT pathways). Its characterization presents unique challenges due to the "peri-like" steric clash between the C3-cyclopropyl ring and the C4-nitro group. This guide outlines a robust, self-validating spectroscopic workflow to confirm identity, purity, and tautomeric preference, moving beyond simple data listing to structural causality.

## Part 1: Structural Dynamics & Tautomerism

Before interpretation, one must understand the molecule's dynamic behavior in solution. The indazole core exists in a tautomeric equilibrium (

vs

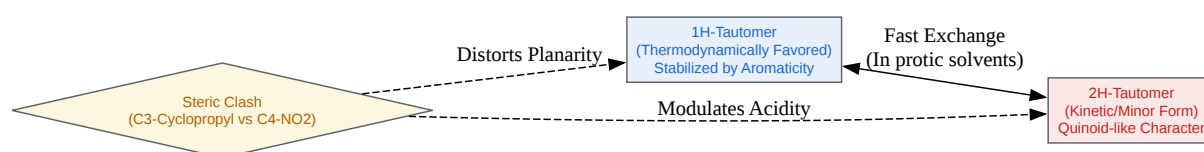
).<sup>[1]</sup><sup>[2]</sup>

## The Steric-Electronic Conflict

In this specific derivative, the C4-nitro group exerts a profound deshielding effect on the adjacent C5-proton and the N1-proton. However, the critical feature is the steric hindrance between the bulky C3-cyclopropyl group and the C4-nitro group.

- Consequence: To minimize Van der Waals repulsion, the nitro group likely rotates out of the aromatic plane, or the cyclopropyl ring adopts a bisected conformation perpendicular to the indazole plane. This "steric inhibition of resonance" affects UV

and reduces the electron-withdrawing power of the nitro group on the ring system.



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Figure 1: Tautomeric equilibrium and steric influence.[1] The 1H-form is generally dominant in DMSO-

, but the C4-nitro group increases the acidity of

, accelerating exchange rates.

## Part 2: Nuclear Magnetic Resonance (NMR) Strategy Solvent Selection Protocol

- Primary:DMSO-

is mandatory.

- Reasoning: It is the only standard solvent capable of slowing the rapid proton exchange of the indazole

, allowing it to appear as a distinct broad singlet (typically

13.0–14.0 ppm). In

, this signal is often lost or extremely broad.

- Secondary:Acetone-

if DMSO peaks overlap with critical aliphatic signals, though solubility may be lower.

## 1H NMR Assignment (Predictive Data)

The following table synthesizes expected shifts based on additive substituent effects (Indazole core + Nitro deshielding + Cyclopropyl anisotropy).

| Proton | Type         | Predicted Shift (ppm) | Multiplicity | Coupling (Hz) | Structural Insight                                                |
|--------|--------------|-----------------------|--------------|---------------|-------------------------------------------------------------------|
| NH     | Exchangeable | 13.5 – 14.2           | br s         | -             | Confirms 1H-indazole core; highly deshielded by aromaticity and . |
| H-5    | Aromatic     | 7.6 – 7.8             | d            | 8.0 (Ortho)   | Deshielded by adjacent C4- . Key diagnostic for 4-nitro position. |
| H-6    | Aromatic     | 7.4 – 7.5             | dd           | 8.0, 7.5      | Pseudo-triplet; meta to nitro.                                    |
| H-7    | Aromatic     | 7.8 – 7.9             | d            | 8.0           | Deshielded by N1 lone pair proximity.                             |
| Cp-CH  | Methine      | 2.6 – 2.9             | m            | -             | Shielded relative to aromatics; diagnostic for C3-substitution.   |
| Cp-CH2 | Methylene    | 1.0 – 1.2             | m            | -             | "Roofing" effect often seen; distinct                             |

|                    |           |           |   |   |                                            |
|--------------------|-----------|-----------|---|---|--------------------------------------------|
|                    |           |           |   |   | from alkyl chains.                         |
| Cp-CH <sub>2</sub> | Methylene | 0.8 – 1.0 | m | - | High field due to ring current anisotropy. |

## The "Regio-Validation" Workflow (NOESY)

A common synthetic error is nitration at the C6 position or N-alkylation rather than C3-cyclopropylation. You must validate the C3-C4 proximity.

- Experiment: 2D NOESY (Nuclear Overhauser Effect Spectroscopy).
- Critical Correlation: Look for a cross-peak between the Cyclopropyl Methine (Cp-CH) and H-5 (aromatic).
  - If 4-Nitro is present:[2][3][4][5][6] There is NO proton at C4. Therefore, you will see NO strong NOE between the cyclopropyl group and the aromatic ring protons (because H-4 is replaced by ).
  - If 6-Nitro (Isomer) is present: H-4 is present.[2][4][7][8][9] You WILL see a strong NOE between Cp-CH and H-4.
  - Conclusion: Absence of NOE between Cp-CH and the ortho-aromatic proton is the positive identification for the 4-nitro isomer.

## Part 3: Vibrational Spectroscopy (IR)

FT-IR provides a rapid "fingerprint" validation of the functional groups.

- Nitro Group ( ):
  - Asymmetric Stretch: Strong band at  $1530 \pm 10 \text{ cm}^{-1}$ .

- Symmetric Stretch: Strong band at  $1350 \pm 10 \text{ cm}^{-1}$ .
- Note: If the nitro group is twisted out of plane due to the cyclopropyl steric clash, these bands may shift to slightly higher frequencies (reduced conjugation).
- Indazole Ring:
  - N-H Stretch: Broad band at  $3100\text{--}3400 \text{ cm}^{-1}$  (often overlaps with C-H, clearer in solid state/KBr).
  - C=N Stretch: Distinct band around  $1615\text{--}1625 \text{ cm}^{-1}$ .

## Part 4: Mass Spectrometry & Purity Profiling

### Ionization Strategy

- Method: ESI+ (Electrospray Ionization, Positive Mode).
- Expected Ion:  
.
- Isotopic Pattern: Nitrogen rule applies (odd molecular weight = odd number of nitrogens).

### Fragmentation Logic (MS/MS)

In MS/MS, the stability of the cyclopropyl ring varies.

- Loss of  
: Common neutral loss of 46 Da (  
).
- Cyclopropyl Ring Opening: The strained ring may open or be lost as propene/cyclopropane radical, though less common than nitro loss.
- RDA (Retro-Diels-Alder): Rare in indazoles but possible under high energy.

## Part 5: Electronic Absorption (UV-Vis)

The UV spectrum is the most sensitive indicator of the steric twist mentioned in Part 1.

- Typical Indazole

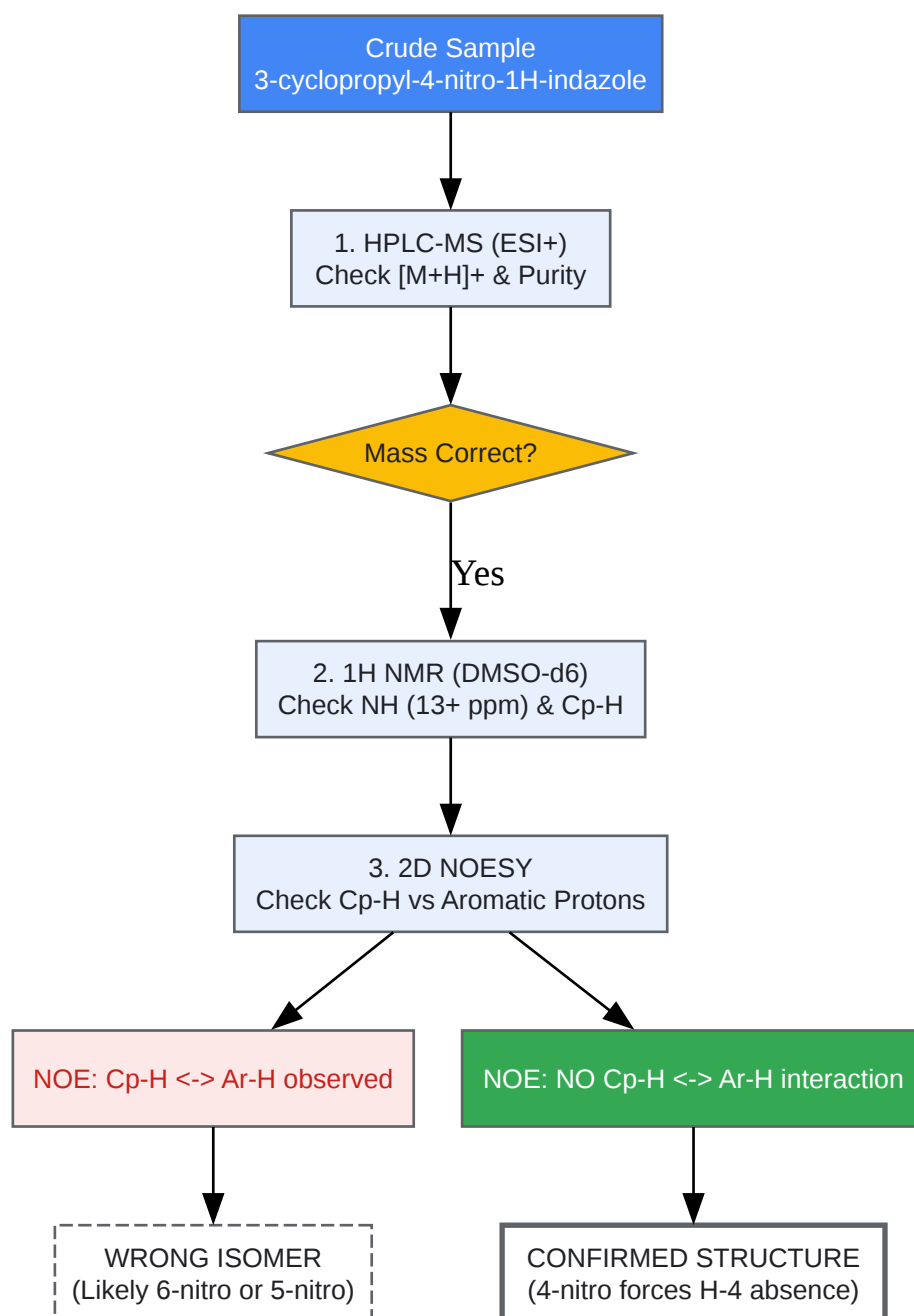
: ~250–300 nm.

- Effect of 4-Nitro: Usually causes a bathochromic (red) shift due to extended conjugation.
- The "Twist" Effect: Because the 3-cyclopropyl group forces the 4-nitro group out of planarity, the expected red shift is dampened.

- Observation: The

will be blue-shifted (hypsochromic) compared to a planar analogue like 4-nitroindazole (without the C3 substituent). This is a subtle but high-level confirmation of the steric environment.

## Part 6: Analytical Workflow Diagram



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Figure 2: Analytical decision tree for validating the regiochemistry of the nitro and cyclopropyl substituents.

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